

Etridiazole stock solution preparation and storage

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Compound of Interest

Compound Name: Etridiazole

Cat. No.: B1671771

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Application Notes and Protocols for Etridiazole

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **etridiazole** stock solutions, along with a summary of its chemical properties and mechanism of action.

Chemical and Physical Properties of Etridiazole

Etridiazole is a fungicide used to control soil-borne diseases caused by pathogens such as Pythium and Phytophthora.^[1] Pure **etridiazole** appears as a colorless and odorless liquid, while technical grade versions may be a pale yellow or reddish-brown liquid with a mild odor.^[2]^[3]

Table 1: Physical and Chemical Properties of **Etridiazole**

Property	Value	References
Molecular Formula	C ₅ H ₅ Cl ₃ N ₂ OS	[2][4]
Molecular Weight	247.53 g/mol	[4][5]
Melting Point	22 °C	[2][4][6]
Boiling Point	95 °C at 1 mmHg	[2][4][6]
Density	1.497 g/cm ³ at 25 °C	[2][4]
Water Solubility	117 mg/L at 25 °C	[4][7]
LogP	3.37	[4]
Vapor Pressure	1.1 x 10 ⁻² mmHg at 25 °C	[4]

Preparation of Etridiazole Stock Solution

This protocol describes the preparation of a 10 mg/mL stock solution of **etridiazole**. Adjust the amounts accordingly for different desired concentrations.

Materials:

- **Etridiazole** (analytical standard)[8]
- Dimethyl sulfoxide (DMSO)[5]
- Volumetric flask (e.g., 10 mL)
- Analytical balance
- Pipettes
- Vortex mixer
- Amber glass vials for storage

Protocol:

- Weighing: Accurately weigh 100 mg of **etridiazole** powder on an analytical balance.
- Dissolving: Transfer the weighed **etridiazole** to a 10 mL volumetric flask.
- Solvent Addition: Add a small amount of DMSO (e.g., 5 mL) to the volumetric flask to dissolve the **etridiazole**.
- Vortexing: Gently vortex the solution until the **etridiazole** is completely dissolved.^[9]
- Final Volume Adjustment: Add DMSO to the volumetric flask to bring the total volume to the 10 mL mark.
- Mixing: Invert the flask several times to ensure the solution is homogeneous.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use amber glass vials to avoid repeated freeze-thaw cycles and protect from light.^[10] Store as recommended in the storage section below.

Note: **Etridiazole** is also miscible with ethanol, methanol, acetonitrile, hexane, and xylene.^[4]^[11] The choice of solvent may depend on the specific experimental requirements. For analytical standards, ethanol and hexane have also been used.^[9]

Storage of Etridiazole Stock Solutions

Proper storage is crucial to maintain the stability and efficacy of the **etridiazole** stock solution.

Table 2: Recommended Storage Conditions for **Etridiazole**

Form	Storage Temperature	Duration	Container	Special Conditions	References
Powder	-20°C	Up to 3 years	Original container	Cool, dry place, away from direct sunlight and alkalis.	[2] [5] [6]
In Solvent	-80°C	Up to 1 year	Amber glass vials	Protect from light. Avoid repeated freeze-thaw cycles.	[5] [10]

General Storage Guidelines:

- Temperature: Avoid high temperatures and freezing. While general pesticide storage guidelines suggest a range of 40°F to 100°F (approximately 4°C to 38°C), for stock solutions in solvent, colder temperatures (-20°C to -80°C) are recommended for long-term stability.[\[5\]](#) [\[12\]](#)[\[13\]](#)
- Light: **Etridiazole** is susceptible to degradation upon continuous exposure to sunlight.[\[4\]](#)[\[6\]](#) Store solutions in amber vials or in the dark to prevent photodecomposition.[\[10\]](#)
- pH: **Etridiazole** is hydrolyzed by alkalis.[\[6\]](#) Ensure the solvent and any aqueous buffers used are not alkaline. The hydrolysis half-life is 103 days at pH 6 and 25°C.[\[4\]](#)

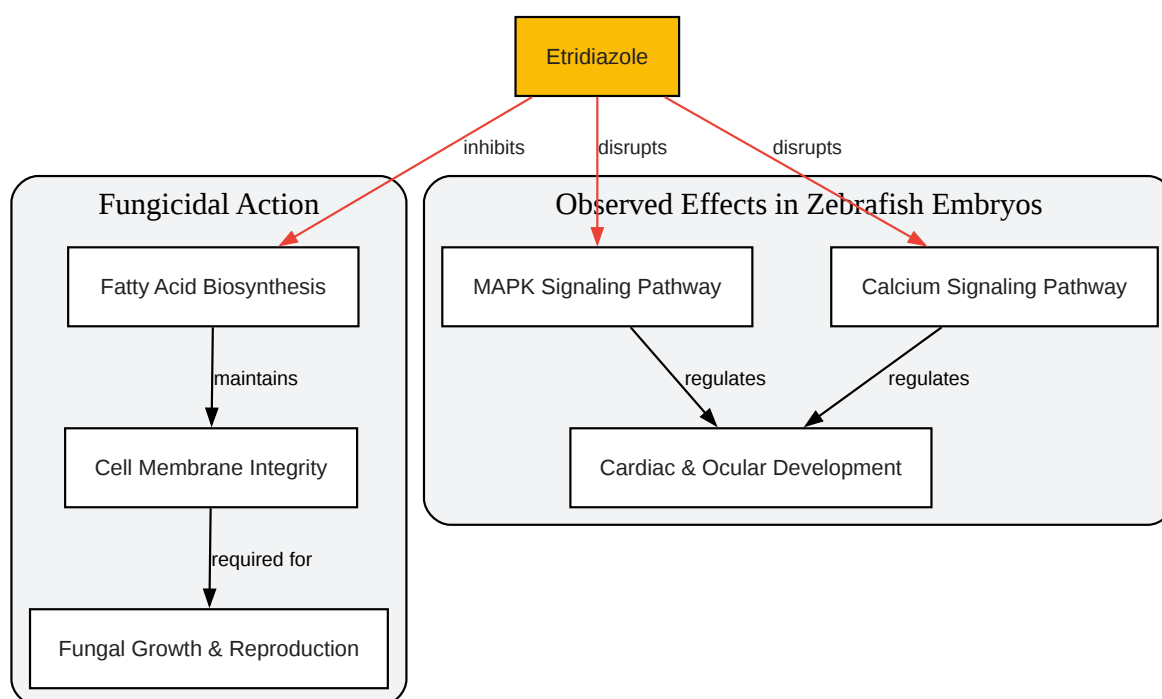
Experimental Workflow for Stock Solution Preparation and Use

Caption: Workflow for preparing and using **etridiazole** stock solutions.

Mechanism of Action

Etridiazole's primary mode of action as a fungicide is the inhibition of essential fatty acid biosynthesis in fungi, which is critical for maintaining cell membrane integrity and function.[14] This disruption prevents fungal growth and reproduction.[14]

Recent studies in zebrafish embryos have also shed light on other potential molecular mechanisms. Exposure to **etridiazole** was found to disrupt several signaling pathways, leading to developmental abnormalities, particularly in the heart and eyes.[15] Key affected pathways include the MAPK signaling pathway and the calcium signaling pathway.[15]



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References

- 1. cotton.org [cotton.org]
- 2. hpc-standards.com [hpc-standards.com]
- 3. Page loading... [guidechem.com]
- 4. Etridiazole | C₅H₅Cl₃N₂OS | CID 17432 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Etridiazole | TargetMol [targetmol.com]
- 6. Etridiazole - Wikipedia [en.wikipedia.org]
- 7. 2593-15-9 CAS MSDS (ETRIDIAZOLE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. Etridiazole PESTANAL , analytical standard 2593-15-9 [sigmaaldrich.com]
- 9. epa.gov [epa.gov]
- 10. phytotechlab.com [phytotechlab.com]
- 11. datasheets.scbt.com [datasheets.scbt.com]
- 12. Storage Conditions – Pesticide Environmental Stewardship [pesticidestewardship.org]
- 13. PI-122/PI159: Storage Limitation Statements: Temperature—Fungicides [edis.ifas.ufl.edu]
- 14. chemicalwarehouse.com [chemicalwarehouse.com]
- 15. Transcriptome Profiling of Etridiazole-Exposed Zebrafish (Danio rerio) Embryos Reveals Pathways Associated with Cardiac and Ocular Toxicities - PMC [pmc.ncbi.nlm.nih.gov]
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